Structural Elucidation of O-[2-(4-Fluoro-3-methylphenyl)ethyl]hydroxylamine

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Compound of Interest

Compound Name:	*O-[2-(4-fluoro-3-methylphenyl)ethyl]hydroxylamine*
Cat. No.:	*B12083652*

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Executive Summary & Core Directive

This guide details the structural elucidation of **O-[2-(4-fluoro-3-methylphenyl)ethyl]hydroxylamine** (referred to herein as Target Compound 1). As a substituted O-alkylhydroxylamine, this scaffold is a critical pharmacophore in the development of Indoleamine 2,3-dioxygenase-1 (IDO1) inhibitors and a versatile building block for installing amine functionalities.

The Core Directive: To establish a self-validating analytical workflow that confirms the identity, connectivity, and purity of the target molecule, distinguishing it from potential regioisomers and synthetic byproducts (e.g., N-alkylation impurities or over-alkylated species).

Synthetic Context & Impurity Profile

Understanding the synthesis is prerequisite to accurate elucidation. Target Compound 1 is typically synthesized via a Mitsunobu reaction between 2-(4-fluoro-3-methylphenyl)ethanol and N-hydroxyphthalimide, followed by hydrazinolysis.

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- Precursor: 2-(4-Fluoro-3-methylphenyl)ethanol.
- Key Impurities:
  - Phthalimide residue:[1] Incomplete deprotection.
  - O,N-dialkylated species: Over-reaction.
  - Regioisomers: Unlikely in this specific route but possible if starting material is isomeric.

Analytical Strategy: The Self-Validating Workflow

We employ a multi-modal approach where each technique validates the others.

High-Resolution Mass Spectrometry (HRMS)

Objective: Confirm elemental composition (

) and degree of unsaturation.

- Protocol: ESI+ (Electrospray Ionization) in Methanol/Water + 0.1% Formic Acid.
- Predicted Data:
  - [M+H]+: Calculated m/z for

    : 170.0981.
  - Fragmentation: Loss of

    (17 Da) is characteristic of protonated primary amines/hydroxylamines, yielding the phenethyl oxonium or carbocation species (

    ~153).

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: Map atom-to-atom connectivity and stereoelectronics.

A. 1H NMR (Proton Connectivity)

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- Solvent: DMSO-

  (preferred for HCl salts) or

  (for free base).

- Key Diagnostic Signals:
  - Amino Group (

    ): A broad exchangeable singlet (or broad triplet if salt) typically at

    5.0–6.5 ppm (free base) or

    10.0–11.0 ppm (HCl salt).
  - Linker Region: Two distinct triplets (or multiplets).
    - -methylene (

      ): Deshielded,

      ~4.1 ppm.
    - -methylene (

      ):

      ~2.9 ppm.
  - Aromatic Region (3H): The 1,2,4-substitution pattern with Fluorine requires careful coupling analysis.
    - H5 (Ortho to F): Doublet or Multiplet, large

      (~8-10 Hz).
    - H2 (Meta to F, Ortho to Me): Broad singlet or doublet.
    - H6 (Meta to F): Doublet of doublets.

B. 19F NMR (Fluorine Verification)

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- Objective: Confirm the presence of Fluorine and its electronic environment.
- Signal: A single peak typically between

  -110 and -120 ppm. The multiplicity (quartet) might be observed if

  coupling is resolved.

C. 13C NMR (Carbon Skeleton)

- C-F Coupling: The most powerful diagnostic tool for this molecule.
  - C4 (attached to F): Doublet,

    Hz.
  - C3 (attached to Me): Doublet,

    Hz.
  - C5: Doublet,

    Hz.

Experimental Protocols

Protocol 1: NMR Acquisition

- Sample Prep: Dissolve 10 mg of Target Compound 1 (HCl salt) in 0.6 mL DMSO-

  .
- Instrument: 400 MHz (or higher) NMR spectrometer.
- Experiments:
  - zg30 (1H standard).
  - jmod or dept135 (13C with multiplicity editing).
  - hsqcetgp (2D HSQC for C-H correlation).

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- flong (19F with proton decoupling optional).

Protocol 2: LC-MS Verification

- Column: C18 Reverse Phase (2.1 x 50 mm, 1.7 µm).
- Mobile Phase: A:

  + 0.1% Formic Acid; B: MeCN + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Detection: UV (254 nm) and MS (ESI+).

Data Summary & Elucidation Table

Table 1: Predicted NMR Shift Data (DMSO-

)

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Position	Atom Type	(ppm)	Multiplicity	(ppm)	(Hz)
1	(O-linked)	4.15	Triplet (=6.5)	74.5	-
2	(Ar-linked)	2.85	Triplet (=6.5)	33.2	-
3	Ar-C1 (Quat)	-	-	133.5	~3-4
4	Ar-C2 (CH)	7.10	Broad s	131.0	~5
5	Ar-C3 (Quat-Me)	-	-	124.5	~17
6	Ar-C4 (Quat-F)	-	-	159.8	~242
7	Ar-C5 (CH)	7.05	t/dd	115.2	~22
8	Ar-C6 (CH)	7.00	d	127.8	~8
9		2.21	d (~2)	14.5	~3
10		10.5	Broad s	-	-

Note: Chemical shifts are estimated based on substituent additivity rules and analogous O-benzylhydroxylamine structures.

Visualization of Logic & Connectivity

Diagram 1: Structure Elucidation Workflow

This diagram illustrates the logical flow from crude synthesis to final structure confirmation.

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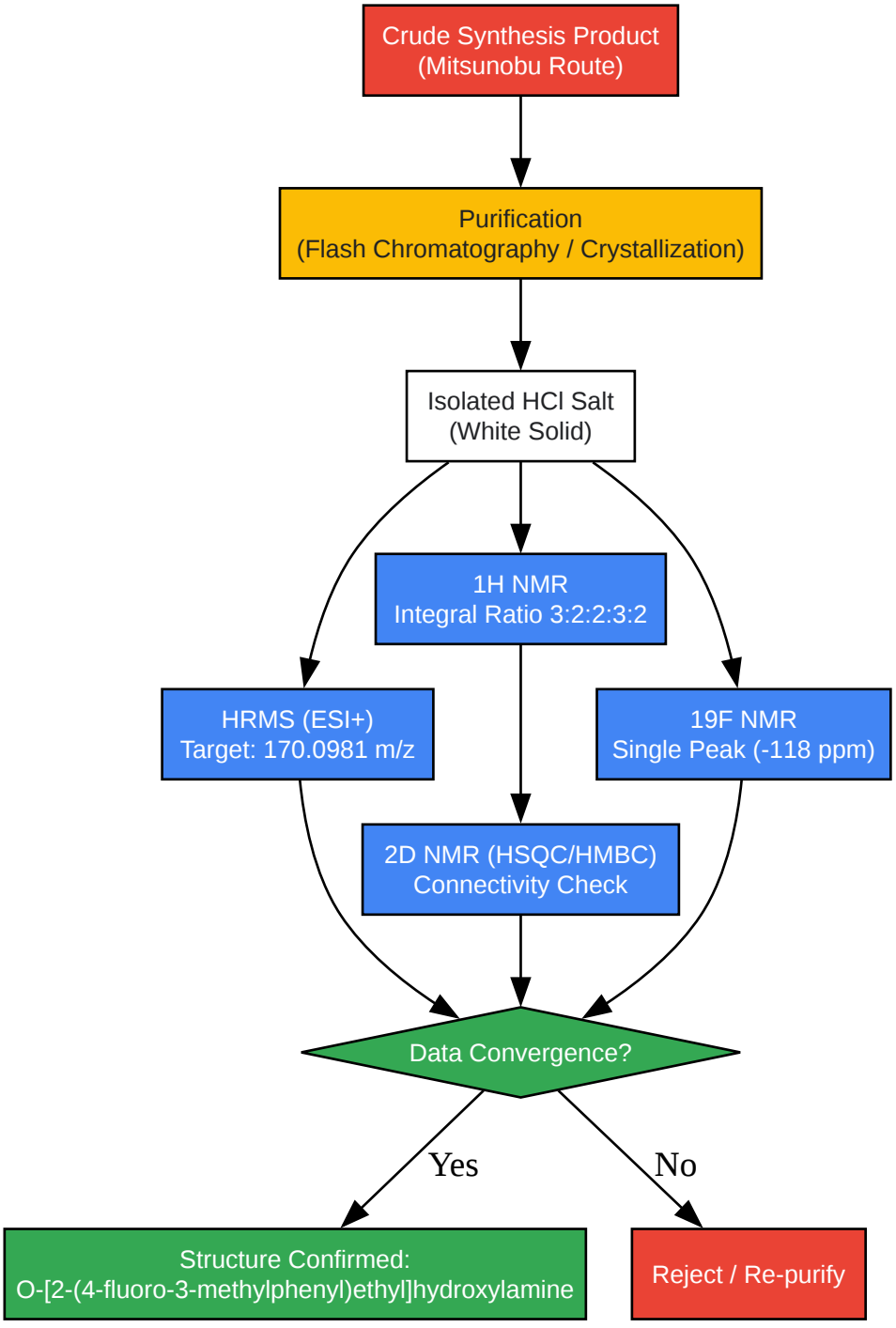

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Caption: Decision tree for the structural qualification of Target Compound 1.

Diagram 2: HMBC Connectivity & Fragmentation

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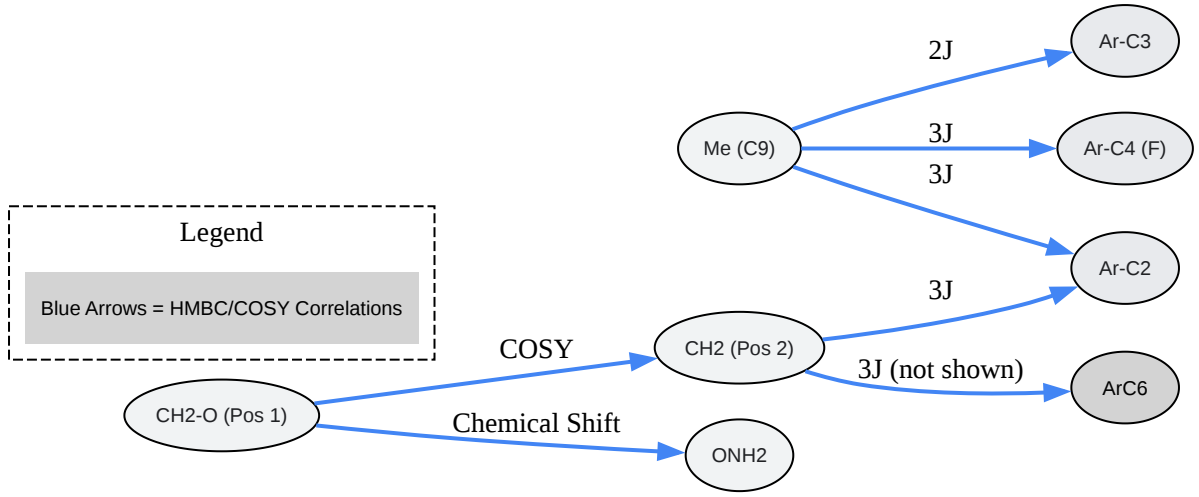
Visualizing the key Heteronuclear Multiple Bond Correlations (HMBC) that stitch the molecule together.



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Caption: Key HMBC correlations confirming the position of the Methyl group relative to the Fluorine and Ethyl linker.

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